

Butopyronoxyl storage conditions

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Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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Butopyronoxyl Researcher FAQ

Here are answers to common questions you might encounter during experimental work with **Butopyronoxyl**.

- **Q1: What are the recommended storage conditions for Butopyronoxyl?** It is recommended to store **Butopyronoxyl** in a **cool, dark, and well-ventilated place** [1] [2]. One manufacturer specifically suggests that storage at **room temperature is acceptable**, but ideally in a **cool place below 15°C** [2]. The container should be kept tightly closed.
- **Q2: What are the key stability concerns for this chemical? Butopyronoxyl is slowly affected by light and is combustible when exposed to heat or flame** [1]. When heated to decomposition, it emits acrid smoke and fumes [1].
- **Q3: Is Butopyronoxyl soluble in water?** No, it is practically insoluble in water. However, it is miscible with many common organic solvents, including **alcohol, chloroform, ether, and glacial acetic acid** [1].
- **Q4: What personal protective equipment (PPE) should be used?** Standard laboratory PPE is advised. This includes wearing **chemical impermeable gloves, fire/flame resistant and impervious clothing**, and **tightly fitting safety goggles** [1]. Ensure adequate ventilation and avoid breathing mist or vapors [1].

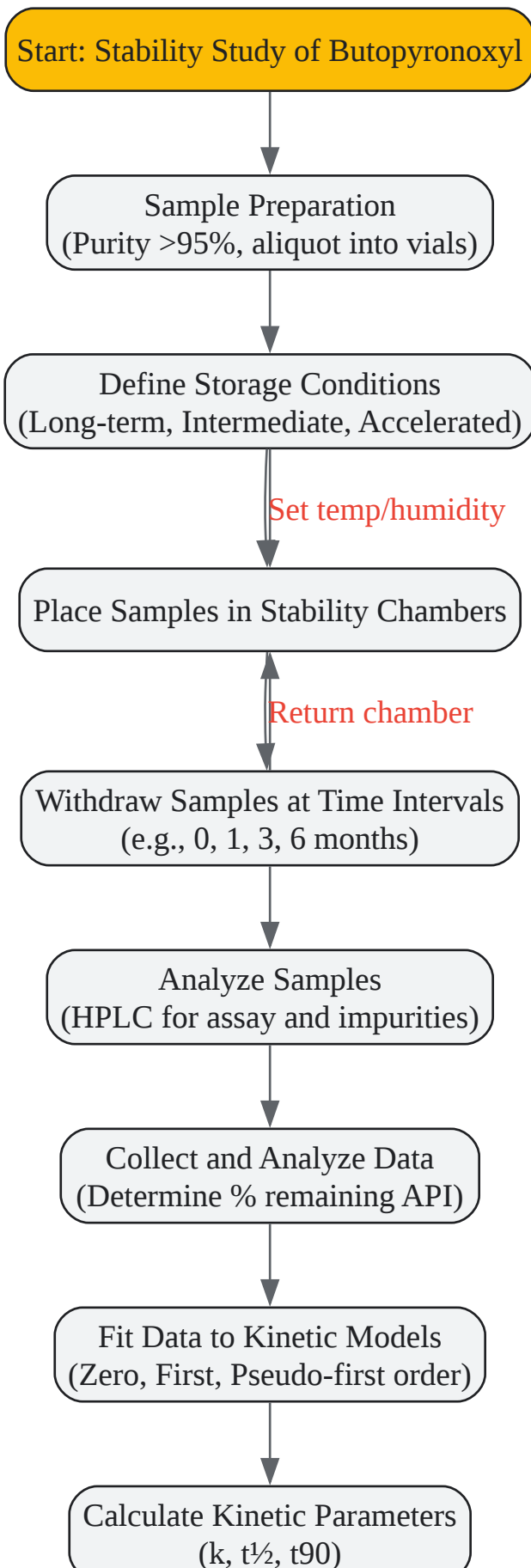
Quantitative Data Summary for Butopyronoxyl

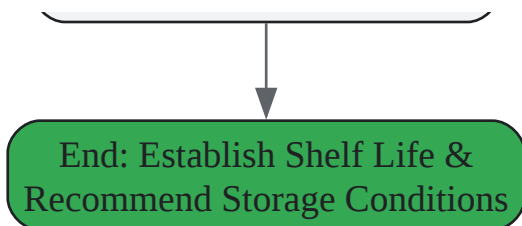
The table below consolidates key physical and chemical properties relevant for experimental design and risk assessment.

| Property | Value | Reference |
|--|--|-----------|
| Physical State | Liquid (light orange to yellow/green) | [1] [2] |
| Odor | Aromatic | [1] |
| Boiling Point | 113-272°C (lit. values vary) | [3] [2] |
| Melting Point | ~25°C | [3] |
| Flash Point | 112.7-157°C (lit. values vary) | [1] [3] |
| Density | 1.054-1.06 g/mL at 20-25°C | [1] [2] |
| Water Solubility | Practically insoluble (275 mg/L at 20°C) | [1] [4] |
| Log P (Partition Coefficient) | 2.42 (estimated) | [4] |
| Acute Oral Toxicity (LD ₅₀ , Rat) | 7,400 mg/kg | [1] [3] |

Stability and Degradation Kinetics Protocol

While direct degradation kinetic data for **Butopyronoxyl** is unavailable, the following workflow outlines a standard methodology to determine its stability and shelf-life, based on ICH guidelines [5] [6] [7].





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Experimental Methodology

- **Stress Testing (Forced Degradation):** To identify likely degradation pathways and validate stability-indicating methods [5] [7].
 - **Hydrolytic Degradation:** Dissolve **Butopyronoxyl** in different buffers (e.g., pH 1, 7, 13) and incubate at elevated temperatures (e.g., 60-80°C). Withdraw samples at intervals (e.g., 24, 48, 72 hours) and analyze.
 - **Oxidative Degradation:** Expose the compound to an oxidizing agent like hydrogen peroxide (e.g., 3%) at room temperature and sample over time.
 - **Photolytic Degradation:** Expose solid and/or solution samples to a calibrated light source (e.g., UV, visible light as per ICH Q1B) and analyze for degradation [7].
- **Formal Stability Studies:** To establish a shelf-life and recommended storage conditions [6] [7].
 - **Storage Conditions:** Place samples in stability chambers under controlled conditions.
 - **Long-term:** 25°C ± 2°C / 60% RH ± 5% RH [6] [7]
 - **Intermediate:** 30°C ± 2°C / 65% RH ± 5% RH [7]
 - **Accelerated:** 40°C ± 2°C / 75% RH ± 5% RH [6] [7]
 - **Time Points:** Withdraw samples at predefined intervals (e.g., 0, 3, 6, 9, 12, 24, 36 months) for analysis.
- **Analysis and Kinetics:**
 - **Analytical Method:** Use a stability-indicating method (e.g., HPLC-UV) to quantify the remaining **Butopyronoxyl** and the formation of degradation products [5].
 - **Data Modeling:** Plot the percentage of remaining **Butopyronoxyl** against time. Fit the data to different kinetic models (zero-order, first-order) to determine the best fit, typically based on the highest regression coefficient (R²) [5].
 - **Parameter Calculation:**
 - **Rate Constant (k):** Determined from the slope of the linear plot.

- **Half-life ($t_{1/2}$):** Time for the concentration to decrease to 50%. For a first-order reaction, $t_{1/2} = 0.693/k$ [5].
- **Shelf-life (t_{90}):** Time for the concentration to decrease to 90% of the original. For a first-order reaction, $t_{90} = 0.105/k$ [5].

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